

2-Methoxy-N-methylethanamine molecular weight and formula

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Compound of Interest

Compound Name: 2-Methoxy-N-methylethanamine

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An In-Depth Technical Guide to **2-Methoxy-N-methylethanamine**

Authored by: A Senior Application Scientist

Introduction

2-Methoxy-N-methylethanamine, a secondary amine featuring a methoxyethyl group, is a versatile and valuable building block in modern organic synthesis. Its dual functionality, combining the nucleophilic nature of an amine with the chemical stability and solubility characteristics conferred by the ether linkage, makes it a strategic component in the construction of complex molecular architectures. This guide provides an in-depth analysis of its chemical properties, synthesis, applications, and handling protocols, tailored for researchers and professionals in drug development and chemical sciences.

Section 1: Core Molecular and Physicochemical Properties

2-Methoxy-N-methylethanamine is a clear, colorless to light yellow liquid with a characteristic pungent odor.^[1] Its fundamental molecular attributes form the basis of its reactivity and physical behavior.

Molecular Formula: C₄H₁₁NO^{[1][2][3][4]}

Molecular Weight: 89.14 g/mol ^{[1][3]} (also cited as 89.1362 g/mol ^[2])

Identification and Nomenclature

- IUPAC Name: **2-methoxy-N-methylethanamine**[\[3\]](#)
- CAS Number: 38256-93-8[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Common Synonyms: (2-methoxyethyl)(methyl)amine, N-(2-Methoxyethyl)methylamine, methyl(2-methoxyethyl)amine, N-methyl-2-methoxyethanamine[\[3\]](#)[\[6\]](#)

Physicochemical Data Summary

The following table summarizes the key physical and chemical properties of **2-Methoxy-N-methylethanamine**, which are critical for its application in experimental design.

Property	Value	Source(s)
Appearance	Clear, colorless to light yellow/orange liquid	[1]
Boiling Point	96 °C	[1]
Density	0.820 - 0.83 g/mL (at 25 °C)	[1]
Flash Point	1 °C	[1]
Refractive Index	n _{20/D} 1.401	[1]
Solubility	Soluble in water and common organic solvents	[1]
Vapor Pressure	113 mmHg at 25°C	[1]

Section 2: Synthesis and Mechanistic Considerations

The synthesis of **2-Methoxy-N-methylethanamine** is a fundamental process in organic chemistry, typically involving nucleophilic substitution. A prevalent and illustrative method is the reaction of a primary amine with a suitable 2-methoxyethylating agent.

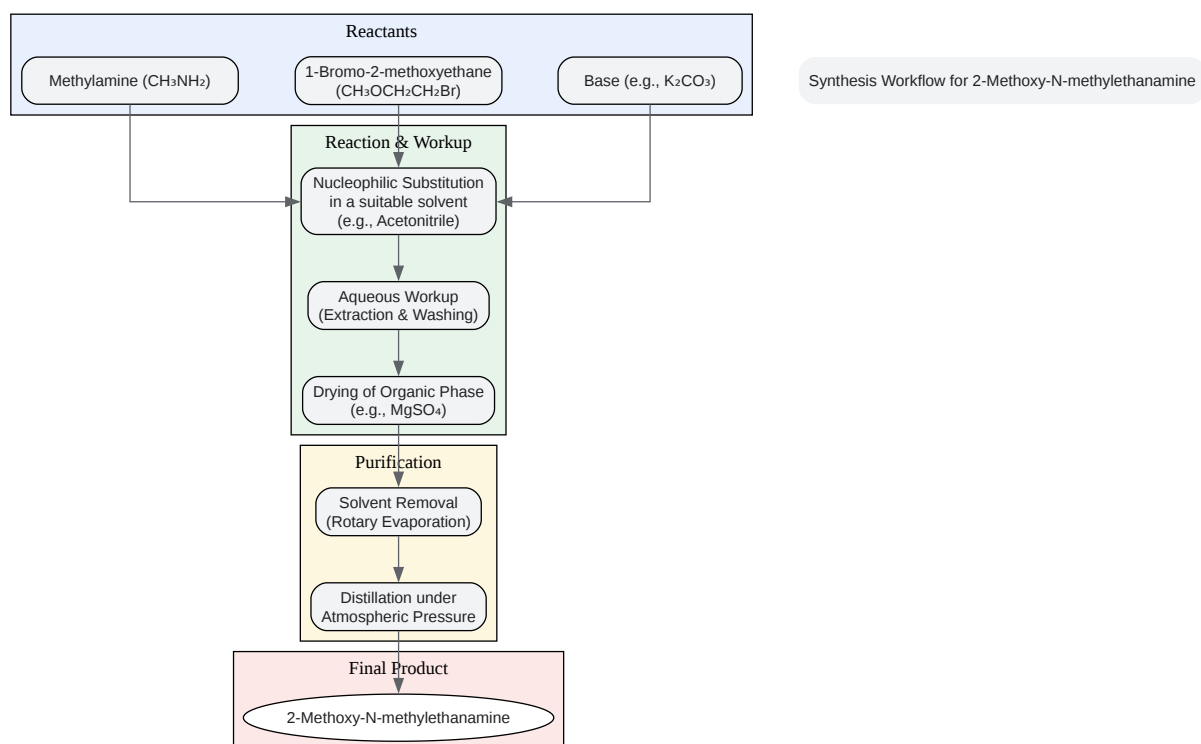
Synthetic Pathway: Nucleophilic Alkylation

A foundational approach involves the nucleophilic substitution of a leaving group on a 2-methoxyethyl precursor by methylamine.^[7] This reaction leverages the high nucleophilicity of the primary amine to displace a halide, such as bromide, from a molecule like 1-bromo-2-methoxyethane.

The causality behind this choice of reactants is clear: methylamine serves as the nitrogen source for the secondary amine, while 1-bromo-2-methoxyethane provides the methoxyethyl moiety. A base, such as potassium carbonate or an excess of methylamine, is typically employed to neutralize the hydrobromic acid byproduct, driving the reaction to completion.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of a typical synthesis protocol for **2-Methoxy-N-methylethanamine**.



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Caption: Synthesis Workflow for **2-Methoxy-N-methylethanamine**.

Section 3: Applications in Research and Drug Development

The structural features of **2-Methoxy-N-methylethanamine** make it a highly valuable intermediate in the synthesis of complex organic molecules, particularly within the pharmaceutical industry.[6]

Role as a Versatile Building Block

The presence of both an ether linkage and a reactive secondary amine group allows for its incorporation into a wide range of molecular scaffolds.[6] The secondary amine can act as a nucleophile in various reactions, including:

- Alkylation and Arylation: To form tertiary amines.
- Acylation: To form amides.
- Reductive Amination: To introduce the N-methyl-2-methoxyethyl group into a molecule.

The methoxyethyl moiety often improves the pharmacokinetic properties of a drug candidate, such as solubility and metabolic stability.

Significance in Medicinal Chemistry

The phenoxyethylamine motif, of which **2-Methoxy-N-methylethanamine** is a related structural component, is a key feature in numerous biologically active compounds.[8] For example, this structural unit is found in various therapeutic agents, and its derivatives are of significant interest to researchers for developing new molecules with potential biological activities.[8] Researchers utilize this compound to explore new synthetic pathways and develop innovative chemical products, contributing to advancements in medicinal chemistry and materials science.[6]

Section 4: Experimental Protocol: N-Alkylation using 2-Methoxy-N-methylethanamine

This protocol provides a representative example of how **2-Methoxy-N-methylethanamine** can be used as a nucleophile in an N-alkylation reaction. This system is self-validating through

standard analytical techniques (TLC, NMR) to monitor reaction completion and product purity.

Objective: To synthesize N-benzyl-**2-methoxy-N-methylethanamine** from benzyl bromide and **2-Methoxy-N-methylethanamine**.

Materials:

- **2-Methoxy-N-methylethanamine** (1.0 eq)
- Benzyl bromide (1.0 eq)
- Potassium carbonate (K_2CO_3), anhydrous (1.5 eq)
- Acetonitrile (anhydrous)
- Ethyl acetate (for extraction)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask, magnetic stirrer, reflux condenser, and standard glassware.

Procedure:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add anhydrous potassium carbonate (1.5 eq) and anhydrous acetonitrile.
- **Addition of Amine:** Add **2-Methoxy-N-methylethanamine** (1.0 eq) to the stirred suspension.
- **Addition of Electrophile:** Slowly add benzyl bromide (1.0 eq) to the reaction mixture at room temperature. An exotherm may be observed.
- **Reaction:** Heat the mixture to reflux (approximately 82°C for acetonitrile) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- **Workup - Quenching:** After the reaction is complete (as indicated by TLC), cool the mixture to room temperature and filter to remove the inorganic salts.
- **Workup - Extraction:** Concentrate the filtrate under reduced pressure. Dissolve the residue in ethyl acetate and wash with saturated NaHCO_3 solution (2x), followed by brine (1x).
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate using a rotary evaporator to yield the crude product.
- **Purification:** The crude N-benzyl-**2-methoxy-N-methylethanamine** can be purified by column chromatography on silica gel if necessary.
- **Characterization:** Confirm the structure and purity of the final product using ^1H NMR, ^{13}C NMR, and mass spectrometry.

Section 5: Safety, Handling, and Storage

2-Methoxy-N-methylethanamine is a hazardous chemical that requires careful handling to ensure laboratory safety.

Hazard Identification

- **Flammability:** Highly flammable liquid and vapor (GHS Category 2).^[2]^[3] Keep away from heat, sparks, open flames, and hot surfaces.
- **Corrosivity:** Causes severe skin burns and eye damage (GHS Category 1).^[2]
- **Toxicity:** Harmful if swallowed and may cause respiratory irritation.^[1]^[3] May cause an allergic skin reaction.^[3]

Recommended Handling and PPE

- **Ventilation:** Handle only in a well-ventilated area, preferably in a chemical fume hood.^[2]
- **Personal Protective Equipment (PPE):** Wear protective gloves, chemical safety goggles or a face shield, and a lab coat.^[1]^[2]

- Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor. Use non-sparking tools and take precautionary measures against static discharge.[2]

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[2][5] It is recommended to store under an inert atmosphere (nitrogen or argon) at 2–8 °C.[1][5] Store locked up.[2]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Do not let the product enter drains.[2]

Conclusion

2-Methoxy-N-methylethanamine is a foundational reagent in organic synthesis with significant applications in the development of pharmaceuticals and other complex chemicals. Its unique combination of an amine and an ether functional group provides a versatile platform for molecular construction. A thorough understanding of its properties, synthetic routes, and stringent safety protocols is essential for its effective and safe utilization in a research and development setting.

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